

An In-depth Technical Guide to Dimoxyline (CAS Number: 147-27-3)

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Compound of Interest

Compound Name: **Dimoxyline**
Cat. No.: **B1670683**

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Abstract

Dimoxyline, with the CAS number 147-27-3, is an isoquinoline alkaloid derivative. This technical guide provides a comprehensive overview of its chemical and physical properties, pharmacological actions, and relevant experimental protocols. While detailed contemporary research on **Dimoxyline** is limited, this document consolidates available data and draws logical inferences from the study of similar isoquinoline compounds to present a thorough understanding of its potential as a vasodilator. The guide includes structured data tables for easy reference, detailed experimental methodologies, and a proposed signaling pathway for its vasodilatory effects visualized using Graphviz.

Chemical and Physical Properties

Dimoxyline, also known as Dioxylene, is chemically identified as 1-[(4-Ethoxy-3-methoxyphenyl)methyl]-6,7-dimethoxy-3-methylisoquinoline.^[1] Its core structure is based on the isoquinoline scaffold, a class of compounds known for their diverse pharmacological activities.

Table 1: Chemical and Physical Properties of **Dimoxyline**

Property	Value	Source
CAS Number	147-27-3	[1]
Molecular Formula	C ₂₂ H ₂₅ NO ₄	[1]
Molecular Weight	367.44 g/mol	[1]
IUPAC Name	1-[(4-ethoxy-3-methoxyphenyl)methyl]-6,7-dimethoxy-3-methylisoquinoline	[1]
Synonyms	Dioxylene, Paveril	[2]
Melting Point	124-125 °C	[2]
Appearance	Crystalline powder	
Solubility	Data not readily available	

Pharmacological Properties

Based on its isoquinoline structure and historical use under the trade name Paveril, **Dimoxyline** is understood to function as a vasodilator. Vasodilators relax the smooth muscle in blood vessels, leading to the widening of these vessels and a subsequent decrease in blood pressure.[\[3\]](#)[\[4\]](#)

Proposed Mechanism of Action: Vasodilation

While direct studies on the specific mechanism of **Dimoxyline** are scarce, the vasodilatory effects of similar isoquinoline derivatives are well-documented.[\[5\]](#) These compounds often exert their effects by modulating intracellular calcium levels, which are crucial for smooth muscle contraction. The proposed mechanism for **Dimoxyline** involves the inhibition of calcium influx and release, leading to smooth muscle relaxation.

This is likely achieved through two primary pathways:

- Inhibition of Calcium Channels: **Dimoxyline** may block voltage-dependent and receptor-operated calcium channels on the smooth muscle cell membrane. This action prevents the

influx of extracellular calcium, a key trigger for muscle contraction.[5]

- Inhibition of Intracellular Calcium Release: The compound may also interfere with the release of calcium from intracellular stores, such as the sarcoplasmic reticulum.[5]

Furthermore, some vasodilators in this class act as phosphodiesterase (PDE) inhibitors.[6][7]

PDEs are enzymes that break down cyclic adenosine monophosphate (cAMP) and cyclic guanosine monophosphate (cGMP), two important second messengers that promote smooth muscle relaxation. By inhibiting PDEs, **Dimoxyline** could potentially increase the intracellular concentrations of cAMP and cGMP, leading to vasodilation.

Therapeutic Use

Historically, **Dimoxyline** was marketed under the name "Paveril," suggesting its use as a vasodilator for conditions such as hypertension or peripheral vascular disease. However, detailed clinical data and current therapeutic applications are not well-documented in recent literature.

Toxicology

Specific toxicological data for **Dimoxyline**, such as LD50 values and detailed adverse effect profiles, are not readily available in the public domain. General side effects associated with vasodilators can include tachycardia (fast heart rate), headache, and fluid retention.[4]

Experimental Protocols

Synthesis of Dimoxyline

A general method for the synthesis of isoquinoline derivatives like **Dimoxyline** involves the Bischler-Napieralski reaction.[8] The synthesis of a similar compound, 6,7-dimethoxy-3,4-dihydroisoquinoline hydrochloride, has been described in a one-pot method which can be adapted.[9]

Protocol: Synthesis of 6,7-dimethoxy-3,4-dihydroisoquinoline hydrochloride (Illustrative)

- Materials: 3,4-dimethoxy phenethylamine, formylation reagent, oxalyl chloride, phosphotungstic acid, alcohol solvent.

- Procedure:
 - React 3,4-dimethoxy phenethylamine with a formylation reagent to produce an intermediate solution.
 - Further react the intermediate solution with a solution containing oxalyl chloride.
 - After the reaction is complete, add phosphotungstic acid to catalyze the ring closure.
 - Add an alcohol solvent for oxalic acid removal.
 - Cool and crystallize the reaction liquid.
 - Filter, leach the filter cake, and dry to obtain the target product.[9]

Note: This is a generalized protocol for a related compound and would require optimization for the specific synthesis of **Dimoxyline**.

Analytical Methods for Isoquinoline Alkaloids

High-Performance Liquid Chromatography (HPLC) is a standard and reliable method for the analysis and quantification of isoquinoline alkaloids like **Dimoxyline**.[1]

Protocol: HPLC Analysis of Isoquinoline Alkaloids

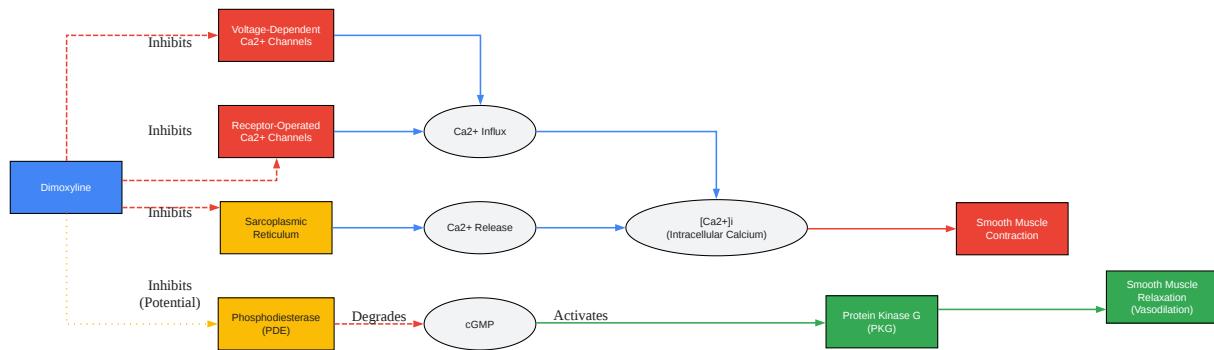
- Instrumentation: HPLC system equipped with a UV-Vis or Diode Array Detector (DAD).
- Column: Reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 μ m).[1]
- Mobile Phase: A gradient of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol).[1]
- Flow Rate: Typically 1.0 mL/min.[1]
- Detection Wavelength: 280 nm is a common wavelength for the detection of many isoquinoline alkaloids.[1]
- Sample Preparation:

- Prepare a stock solution of the **Dimoxyline** standard in a suitable solvent like methanol.
- Create a series of working standard solutions at different concentrations to generate a calibration curve.
- For analysis of **Dimoxyline** in a sample matrix, an appropriate extraction method should be employed, followed by filtration through a 0.45 µm syringe filter before injection.[1]
- Analysis: Inject the standard and sample solutions into the HPLC system and record the chromatograms. The concentration of **Dimoxyline** in the sample can be determined by comparing its peak area to the calibration curve.[1]

Other analytical techniques that can be used for the identification and analysis of isoquinoline alkaloids include Capillary Electrophoresis-Mass Spectrometry (CE-MS) and Ion Mobility Spectrometry (IMS).[2][10]

Mandatory Visualizations

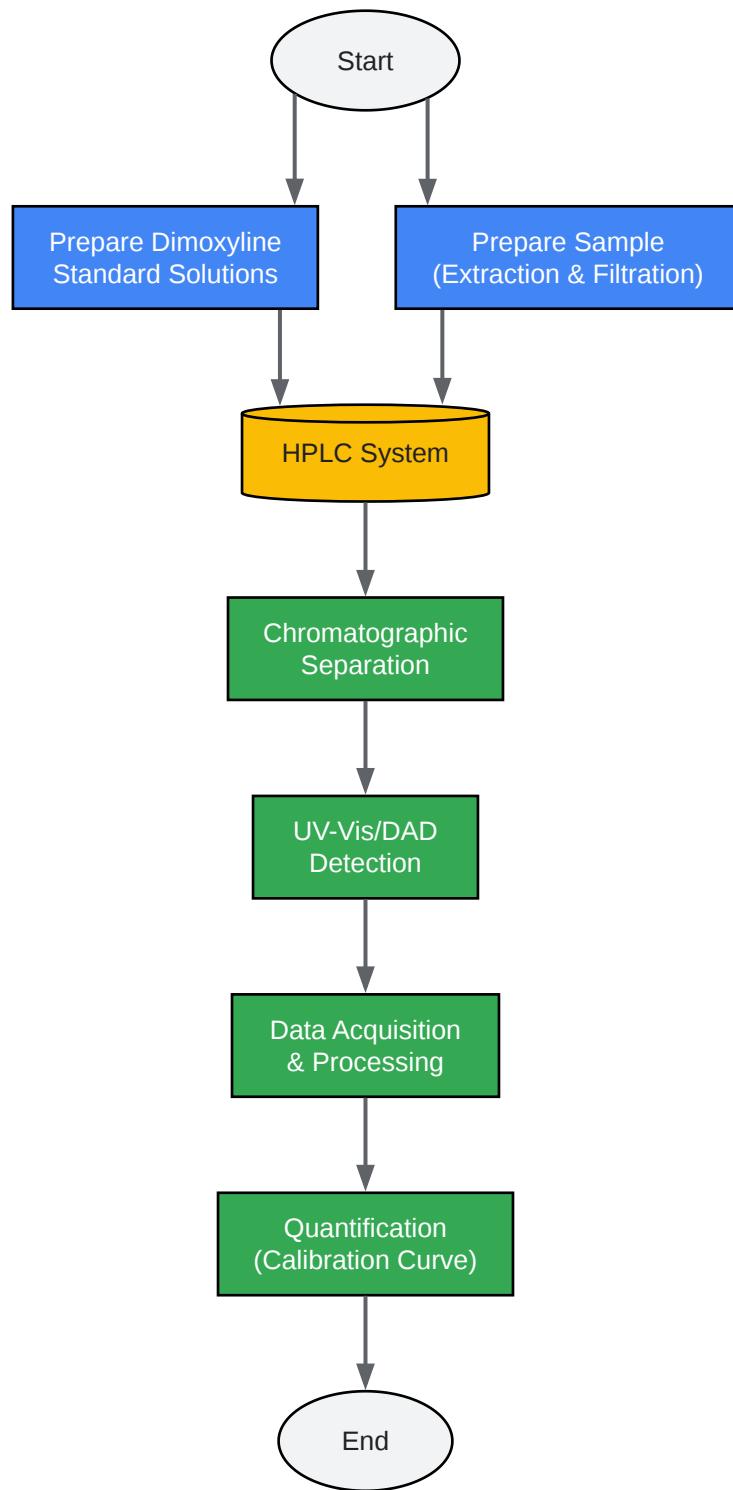
Proposed Signaling Pathway for Dimoxyline-Induced Vasodilation



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Caption: Proposed mechanism of **Dimoxyline**-induced vasodilation.

General Experimental Workflow for HPLC Analysis



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Caption: General workflow for HPLC analysis of **Dimoxyline**.

Conclusion

Dimoxyline (CAS: 147-27-3) is an isoquinoline derivative with historical use as a vasodilator. While current research on this specific compound is limited, its chemical structure strongly suggests a mechanism of action involving the modulation of intracellular calcium levels and potentially the inhibition of phosphodiesterases, leading to smooth muscle relaxation. The provided experimental protocols for synthesis and analysis offer a foundation for further investigation into its pharmacological properties. This technical guide serves as a valuable resource for researchers and scientists interested in exploring the therapeutic potential of **Dimoxyline** and other related isoquinoline alkaloids. Further studies are warranted to fully elucidate its mechanism of action, efficacy, and safety profile for potential modern therapeutic applications.

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